

# Technical Support Center: Refining NuPro® Dosage for Specific Aquaculture Species

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: NuPro

Cat. No.: B1166724

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on utilizing **NuPro®**, a yeast-based protein source, in aquaculture feeds. Detailed troubleshooting, frequently asked questions, and experimental protocols are presented to assist in optimizing its inclusion for various species.

## Troubleshooting Guide & FAQs

This section addresses common issues and questions that may arise during the refinement of **NuPro®** dosage in experimental and commercial aquaculture settings.

### 1. Poor Feed Palatability and Intake

- Question: We've replaced a significant portion of fishmeal with an alternative protein and are observing reduced feed intake. Can **NuPro®** help?
- Answer: Yes. **NuPro®** is rich in compounds known to be potent feeding stimulants and attractants, such as nucleotides and free amino acids.<sup>[1]</sup> Anecdotal reports from farmers suggest that shrimp consume **NuPro®**-enriched feeds more quickly than standard feeds.<sup>[1]</sup> If you are experiencing palatability issues after reducing fishmeal, incorporating **NuPro®** at 1-2% of the feed can help improve attractiveness and feed intake.<sup>[1]</sup>
- Question: At what inclusion level can we expect to see improvements in feed palatability?

- Answer: Improvements in feed conversion ratio (FCR), which can be linked to better palatability and feed intake, have been observed in shrimp with as little as 2% **NuPro®** in the diet.[1] For species with known palatability challenges when using high levels of plant-based proteins, starting with a 1-2% inclusion of **NuPro®** is a good strategy.

## 2. Sub-optimal Growth Performance

- Question: We've included **NuPro®** in our formulation, but the growth rate is not meeting our expectations. What could be the issue?
- Answer: While **NuPro®** is a valuable protein source, it's crucial to ensure the overall amino acid profile of the diet is balanced. Although **NuPro®** has a good amino acid profile, at very high fishmeal replacement levels, supplementation with specific amino acids like methionine and lysine may be necessary, especially for carnivorous species.[2] Additionally, ensure that the inclusion level of **NuPro®** is appropriate for the species. For example, in cobia, replacing up to 25% of fishmeal with **NuPro®** showed no negative impact on growth, but complete replacement without amino acid supplementation led to mortality.[2][3]
- Question: How does the digestibility of **NuPro®** compare to other protein sources?
- Answer: **NuPro®** is a yeast extract, meaning the yeast cell wall has been removed, leading to higher digestibility compared to whole yeast.[1] Its protein is highly digestible, which is a key advantage over some other single-cell proteins and plant-based ingredients that may contain anti-nutritional factors.[1][4]

## 3. Health and Disease Challenges

- Question: Can **NuPro®** contribute to the health and disease resistance of our cultured species?
- Answer: Yes, **NuPro®** is a source of nucleotides which are known to support immune function.[5] Studies in shrimp have shown that diets containing **NuPro®** at 2% and 4% led to an increased total hemocyte count and an improved rate of bacterial clearance.

## 4. Feed Formulation and Cost-Effectiveness

- Question: How can we incorporate **NuPro®** into our feed formulation in a cost-effective manner?
- Answer: **NuPro®** can be added "over the top" of the existing formulation or, more cost-effectively, as a replacement for other protein sources like fishmeal or soybean meal.<sup>[1]</sup> Current recommendations for commercial feeds are between 1% and 2% (10-20 kg/mT ).<sup>[1]</sup> By replacing a portion of more expensive protein sources, you can potentially reduce overall feed costs without compromising performance.

## Quantitative Data Summary: Recommended NuPro® Inclusion Rates

The following table summarizes recommended inclusion and fishmeal replacement levels of **NuPro®** for various aquaculture species based on available research.

Species	Recommended Inclusion Rate	Fishmeal Replacement Level	Key Findings
Shrimp ( <i>Litopenaeus vannamei</i> )	1% - 2%	Up to 67%	Improved FCR, body weight, and survival, especially in the presence of WSSV.[1]
Rainbow Trout ( <i>Oncorhynchus mykiss</i> )	7% - 15%	33% - 100% (of a portion)	Improved FCR and final live weight with 7% and 15% NuPro® replacing fishmeal.[6]
Tilapia ( <i>Oreochromis niloticus</i> )	Not specified in %	Can replace all dietary fishmeal	No negative effect on growth when completely replacing fishmeal.[2]
Cobia ( <i>Rachycentron canadum</i> )	Up to 40% inclusion	Up to 25%	No changes in growth rate or feed conversion at up to 25% fishmeal replacement.[3] Higher inclusion (40%) was also successful, but complete replacement was not viable without amino acid supplementation.[2][3]

## Experimental Protocol: Determining Optimal NuPro® Dosage

This protocol outlines a general methodology for a feeding trial to determine the optimal inclusion level of **NuPro®** for a specific aquaculture species.

Objective: To evaluate the effect of different dietary inclusion levels of **NuPro®** on the growth performance, feed utilization, and health status of the target species.

#### Experimental Design:

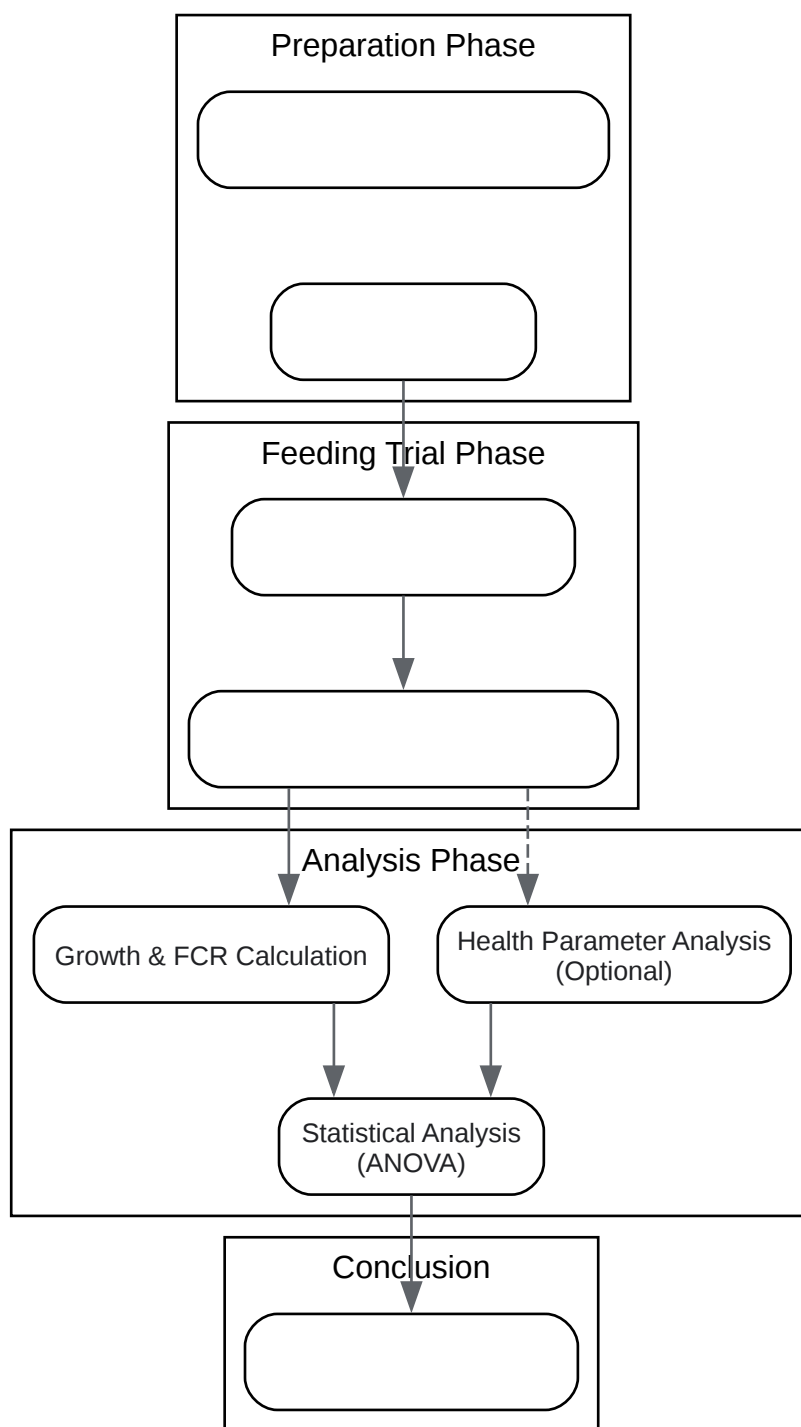
- Treatments: A control diet (without **NuPro®**) and at least three experimental diets with increasing levels of **NuPro®** (e.g., 1%, 2%, and 4% of the diet). The experimental diets should be isonitrogenous and isocaloric.
- Replicates: A minimum of three replicate tanks per treatment.
- Animals: Healthy, uniformly sized juveniles of the target species.
- Acclimation: Acclimate the animals to the experimental conditions for at least one week prior to the start of the trial.

#### Methodology:

- Diet Preparation: Formulate a basal control diet that meets the known nutritional requirements of the species. Create the experimental diets by incorporating **NuPro®** at the desired percentages, adjusting other ingredients to maintain equal protein and energy levels across all diets.
- Feeding: Feed the fish to apparent satiation two to three times daily for a period of 8-12 weeks. Record the daily feed intake for each tank.
- Data Collection:
  - Growth Performance: Measure the initial and final body weight of all individuals in each tank. Calculate Weight Gain (WG), Specific Growth Rate (SGR), and Feed Conversion Ratio (FCR).
  - Survival Rate: Record mortalities daily and calculate the final survival rate for each tank.
  - Health Parameters (Optional): At the end of the trial, samples of blood, hemolymph, or tissue can be collected for analysis of relevant health indicators (e.g., hematocrit, immune parameters).

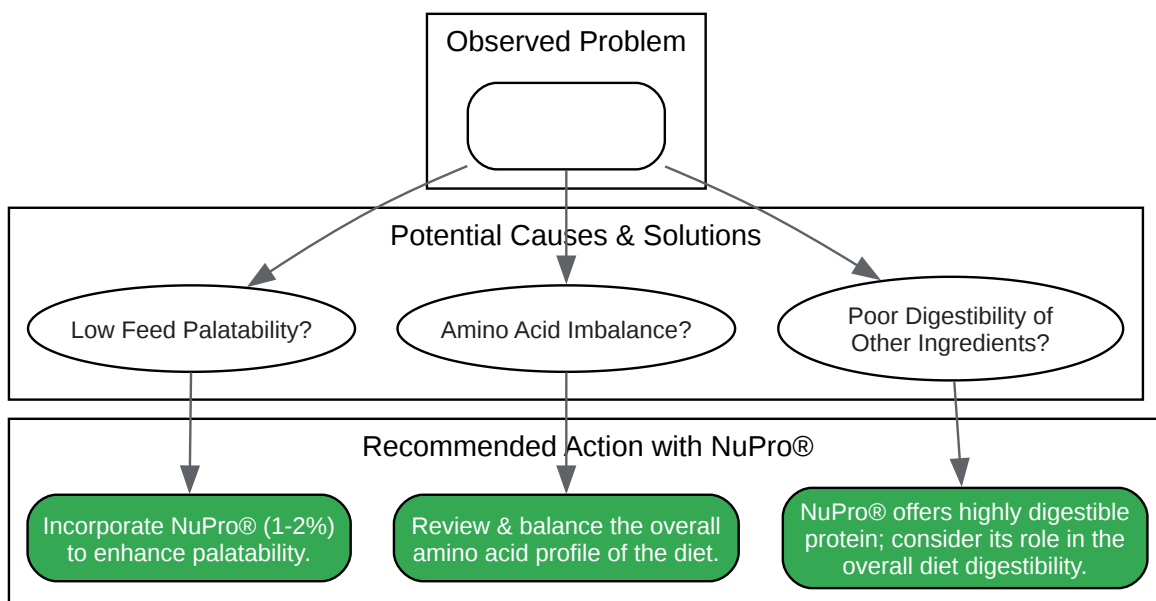
- **Statistical Analysis:** Analyze the collected data using appropriate statistical methods (e.g., one-way ANOVA followed by a post-hoc test) to determine significant differences between the treatment groups.

## Visualizations



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Caption: Experimental workflow for determining the optimal **NuPro®** dosage.



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Caption: Troubleshooting logic for addressing poor growth performance with **NuPro®**.

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- To cite this document: BenchChem. [Technical Support Center: Refining NuPro® Dosage for Specific Aquaculture Species]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1166724#refining-nupro-dosage-for-specific-aquaculture-species>]

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